

An In-depth Technical Guide to the Chemical Properties of L-Rhamnose Monohydrate

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Compound of Interest

Compound Name: *Rhamnose monohydrate*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

L-Rhamnose monohydrate, a naturally occurring deoxy sugar, is a methyl pentose found in various plants, bacteria, and fungi.[1][2] Unlike most naturally occurring sugars, it exists predominantly in the L-configuration.[3] Its unique structure and properties make it a compound of significant interest in various fields, including immunology, cosmetology, and as a starting material in chemical synthesis.[4][5][6] This technical guide provides a comprehensive overview of the chemical properties of **L-Rhamnose monohydrate**, complete with quantitative data, detailed experimental protocols, and logical workflow diagrams to support research and development activities.

Core Chemical Properties

L-Rhamnose monohydrate is a white crystalline solid.[1][2] It is known for its sweet taste, though it is less sweet than glucose.[1]

Quantitative Data Summary

The key physicochemical properties of **L-Rhamnose monohydrate** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C ₆ H ₁₂ O ₅ ·H ₂ O	[7][8]
Molecular Weight	182.17 g/mol	[8][9]
Melting Point	82-95 °C	[2][7][10][11][12]
Solubility in Water	200 - 300 g/L at 20°C	[7][13]
Solubility in other solvents	Soluble in methanol, slightly soluble in ethanol. Soluble in DMSO.	[7][14]
Specific Optical Rotation [α] _{D²⁰}	+7.7° to +8.9° (c=5 in H ₂ O)	[2][11][12]
Density	~1.47 - 1.56 g/cm ³	[1][7][10]
pH (100 g/L aqueous solution)	5.5 - 7.8	[13]
Water Content (Karl Fischer)	9.0 - 11.0 %	[11]

Structural Information

L-Rhamnose is a 6-deoxy-L-mannose. The "L" designation refers to the stereochemistry at C5, which is analogous to that of L-glyceraldehyde. In aqueous solution, L-Rhamnose exists in equilibrium between its α - and β -pyranose forms, a phenomenon known as mutarotation.[2]

Experimental Protocols

This section details the methodologies for determining the key chemical properties of **L-Rhamnose monohydrate**.

Determination of Melting Point

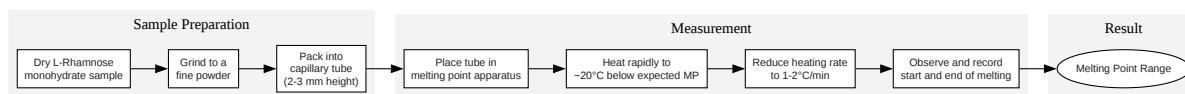
The melting point of a crystalline solid is a critical indicator of its purity.[15]

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **L-Rhamnose monohydrate** is packed into a capillary tube to a height of 2-3 mm.[15][16]

- Apparatus: A calibrated digital melting point apparatus is used.
- Procedure:
 - The capillary tube is placed in the heating block of the apparatus.[17]
 - The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point.[17]
 - The heating rate is then reduced to 1-2°C per minute to allow for accurate observation.[18]
 - The temperature at which the first liquid droplet appears is recorded as the onset of melting.[15]
 - The temperature at which the last solid crystal disappears is recorded as the completion of melting.[15]
 - The melting range is reported as the interval between these two temperatures.[19]

A diagram of the melting point determination workflow is provided below.



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Caption: Workflow for Melting Point Determination.

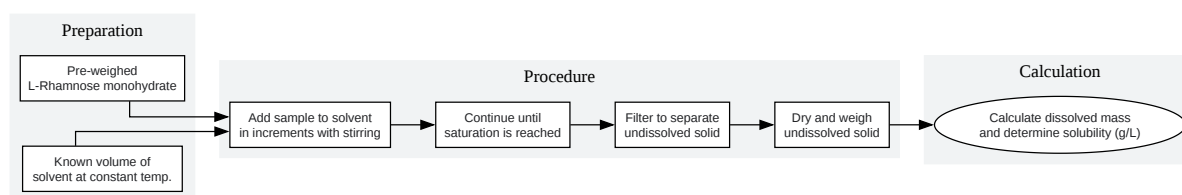
Determination of Solubility

Solubility is a fundamental property that dictates the applications of a compound, particularly in drug development and formulation.

Methodology (Gravimetric Method):

- Solvent Preparation: A known volume of the solvent (e.g., deionized water, ethanol) is placed in a beaker and maintained at a constant temperature (e.g., 20°C).[20]
- Sample Addition: A pre-weighed amount of **L-Rhamnose monohydrate** is added to the solvent in small increments with continuous stirring.[20]
- Equilibration: The mixture is stirred until no more solid dissolves, indicating that a saturated solution has been formed.
- Separation: The undissolved solid is separated from the solution by filtration.[21]
- Quantification: The undissolved solid is dried and weighed. The amount of dissolved **L-Rhamnose monohydrate** is calculated by subtracting the mass of the undissolved solid from the initial mass.[21]
- Calculation: Solubility is expressed as grams of solute per liter of solvent (g/L).

A diagram of the solubility determination workflow is provided below.



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Caption: Workflow for Solubility Determination.

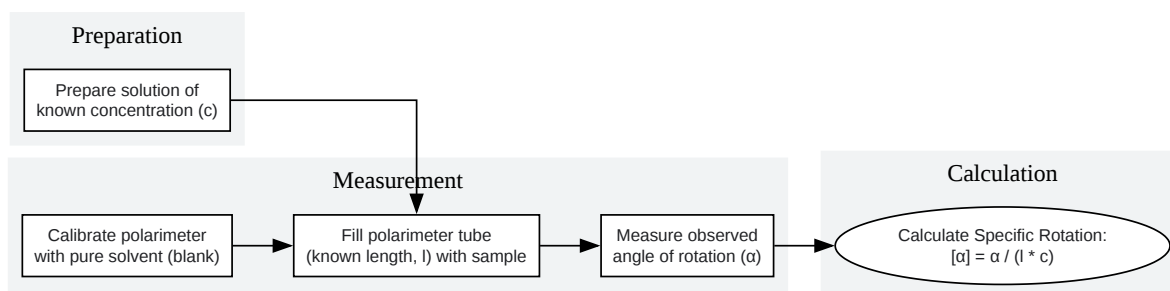
Determination of Specific Optical Rotation

Optical rotation is a characteristic property of chiral molecules like L-Rhamnose and is measured using a polarimeter.[22]

Methodology:

- **Solution Preparation:** A solution of **L-Rhamnose monohydrate** of a known concentration (c , in g/mL) is prepared in a suitable solvent (e.g., water).^[23]
- **Apparatus:** A calibrated polarimeter with a light source of a specific wavelength (typically the sodium D-line, 589 nm) is used.^[22]
- **Blank Measurement:** The polarimeter tube of a known path length (l , in dm) is filled with the pure solvent, and a blank reading is taken. This is set to zero.^[24]
- **Sample Measurement:** The tube is then filled with the prepared L-Rhamnose solution, and the observed angle of rotation (α) is measured.^{[25][26]}
- **Calculation:** The specific rotation $[\alpha]$ is calculated using Biot's Law:^{[23][25]} $[\alpha] = \alpha / (l * c)$

A diagram of the optical rotation measurement workflow is provided below.



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Caption: Workflow for Optical Rotation Measurement.

Stability and Reactivity

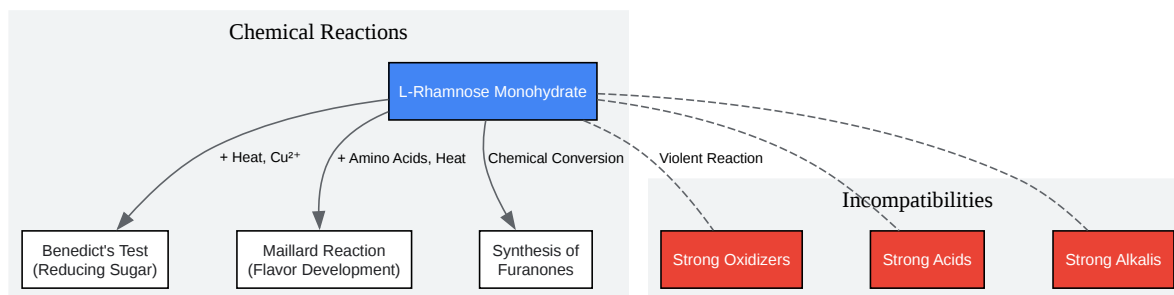
Stability

L-Rhamnose monohydrate is generally stable under normal ambient and anticipated storage and handling conditions of temperature and pressure.[3][13][27] It should be stored in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[28] For long-term storage, it is recommended to keep it at -20°C in powder form or -80°C in solvent.[14][28] The material loses its water of crystallization upon heating.[12] Studies using terahertz time-domain spectroscopy have shown that dehydration can be completed within 6 minutes at 100°C under vacuum.[5][29]

Reactivity

- **Incompatible Materials:** **L-Rhamnose monohydrate** should be kept away from strong oxidizing agents, strong acids, and strong alkalis.[13][28] Violent reactions can occur with strong oxidizers.[13]
- **Hazardous Decomposition:** Under fire conditions, it may decompose and emit toxic fumes.[28]
- **Reducing Sugar:** As a monosaccharide with a free hemiacetal group, L-Rhamnose is a reducing sugar. It gives a positive test with Benedict's reagent, where the copper(II) ions in the reagent are reduced to copper(I) oxide, forming a brick-red precipitate.[30]
- **Maillard Reaction:** It is an important material involved in the Maillard reaction, which contributes to the development of flavors in foods like bread and grilled meats.[2][6]
- **Chemical Synthesis:** **L-Rhamnose monohydrate** is used as a starting material for the production of furanones.[2][6]

A logical diagram illustrating the reactivity of **L-Rhamnose monohydrate** is provided below.



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Caption: Reactivity Profile of L-Rhamnose Monohydrate.

Biological Relevance and Applications

L-Rhamnose is a component of the cell wall polysaccharides of certain plants and bacteria.[2] In bacteria, it can be a major antigenic determinant contributing to pathogenicity.[2] While non-absorbable in humans, it is fermented by gut microbiota.[2]

Recent research has highlighted its potential in various applications:

- **Immunology:** L-Rhamnose has been investigated for its ability to enhance vaccine antigenicity.[5][29]
- **Cosmetics:** It is used in skincare products for its potential anti-aging effects, where it may inhibit pro-inflammatory interleukins and matrix metalloproteinases.[4]
- **Drug Development:** L-Rhamnose monosaccharide conjugated immunogens have shown potential in cancer immunotherapies.[2]

Conclusion

This technical guide has provided a detailed overview of the core chemical properties of L-Rhamnose monohydrate. The tabulated quantitative data, detailed experimental protocols,

and illustrative diagrams offer a valuable resource for researchers, scientists, and drug development professionals working with this versatile monosaccharide. A thorough understanding of these properties is essential for its effective application in various scientific and industrial fields.

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